

# 1-Benzyl-2-(chloromethyl)benzene molecular weight and formula

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## Compound of Interest

Compound Name: 1-Benzyl-2-(chloromethyl)benzene

Cat. No.: B1329465

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## Technical Data Sheet: 1-Benzyl-2-(chloromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **1-Benzyl-2-(chloromethyl)benzene**, a chemical compound relevant to various research and development applications. The information is presented to be a readily accessible reference for laboratory and development settings.

## Chemical Identity and Properties

**1-Benzyl-2-(chloromethyl)benzene** is an organic compound with the CAS Registry Number 7510-28-3.<sup>[1][2]</sup> It is also known by several synonyms, including [2-(chloromethyl)phenyl]phenylmethane and 2-benzylbenzyl chloride.<sup>[1][2]</sup>

The key quantitative data for this compound are summarized in the table below for ease of reference.

| Identifier        | Value                              | Source    |
|-------------------|------------------------------------|-----------|
| Molecular Formula | C <sub>14</sub> H <sub>13</sub> Cl | [1][2][3] |
| Molecular Weight  | 216.70 g/mol                       | [2]       |
| CAS Number        | 7510-28-3                          | [1][2]    |

## Further Information

While this document provides the fundamental molecular formula and weight, a comprehensive understanding for research and development purposes requires further detailed experimental data. This includes, but is not limited to, spectroscopic data (NMR, IR, Mass Spectrometry), solubility profiles, and toxicological information. For professionals in drug development, detailed experimental protocols for synthesis, purification, and analysis, as well as data on biological activity and signaling pathways, are critical.

Due to the nature of this response, in-depth experimental protocols and visual diagrams of signaling pathways or experimental workflows are not provided. Researchers are advised to consult peer-reviewed scientific literature and established chemical databases for detailed methodologies and further information.

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## References

- 1. 1-Benzyl-2-(chloromethyl)benzene | CAS 7510-28-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-(Chloromethyl)-2-(phenylmethyl)benzene | C<sub>14</sub>H<sub>13</sub>Cl | CID 82021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Benzyl-2-(chloromethyl)benzene | CAS#:7510-28-3 | Chemsrce [chemsrc.com]
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